

Application Notes and Protocols for Ethyl 4-ethylbenzoate in Fragrance Formulation

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Compound of Interest

Compound Name: **Ethyl 4-ethylbenzoate**

Cat. No.: **B1605955**

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These application notes provide a comprehensive overview of the use of **Ethyl 4-ethylbenzoate** as a fragrance ingredient. Due to the limited publicly available data on **Ethyl 4-ethylbenzoate**, this document also draws parallels from the well-documented properties of the structurally similar and commonly used fragrance compound, Ethyl Benzoate. This approach provides a predictive framework for the application of **Ethyl 4-ethylbenzoate** in fragrance formulations.

Introduction

Ethyl 4-ethylbenzoate (CAS 36207-13-3) is an aromatic ester that is utilized in the fragrance and flavor industry.^[1] It is recognized for imparting a fruity and sweet aroma, contributing to a pleasant and long-lasting scent in various product formulations.^[1] Aromatic esters as a class are fundamental in modern perfumery, offering a wide array of scent profiles, from fruity to floral and balsamic notes.

Physicochemical Properties

A summary of the known physicochemical properties of **Ethyl 4-ethylbenzoate** is presented in Table 1. These properties are crucial for predicting its behavior in different formulations, including solubility, volatility, and stability.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	[2]
Molecular Weight	178.23 g/mol	[2]
Appearance	Light yellow liquid	MySkinRecipes
Purity	97.5-100%	MySkinRecipes
Storage Condition	Room temperature	[1]

Table 1: Physicochemical properties of **Ethyl 4-ethylbenzoate**.

Olfactory Profile

Direct and detailed sensory data for **Ethyl 4-ethylbenzoate** is not extensively documented in publicly accessible literature. However, initial descriptions characterize its aroma as "fruity and sweet".[1] To build a more comprehensive hypothetical olfactory profile, we can extrapolate from the known characteristics of Ethyl Benzoate, a closely related aromatic ester.

3.1. Olfactory Profile of Ethyl Benzoate (for comparative purposes)

Ethyl Benzoate is described as having a sweet, fruity, and slightly medicinal aroma with notes of cherry, grape, and wintergreen.[3][4][5] It is also characterized as having a warm, floral-fruity, and somewhat heavy odor reminiscent of tropical flowers.[4]

3.2. Predicted Olfactory Contribution of **Ethyl 4-ethylbenzoate**

The addition of an ethyl group at the para position of the benzene ring in **Ethyl 4-ethylbenzoate**, as compared to Ethyl Benzoate, is likely to influence its olfactory properties. It may enhance the fruity and sweet characteristics, potentially introducing subtle woody or spicy undertones due to the increased alkyl substitution on the aromatic ring. The overall scent is expected to remain in the fruity-floral family.

Applications in Fragrance Formulations

Based on its described "fruity and sweet" aroma and its role in providing a "pleasant and long-lasting scent," **Ethyl 4-ethylbenzoate** is a versatile ingredient in fragrance compositions.[1]

4.1. Potential Fragrance Accords

Drawing parallels from Ethyl Benzoate, **Ethyl 4-ethylbenzoate** could be valuable in the following accords:

- Fruity Accords: Its inherent fruity character makes it a natural component for creating or enhancing notes of cherry, berry, and other red fruits.
- Floral Accords: It can act as a floral amplifier, adding sweetness and body to heavy floral scents like ylang-ylang, tuberose, and carnation.
- Oriental and Balsamic Accords: The sweet and potentially slightly spicy character could be used to soften and round out the sharper notes of resins and balsams.

4.2. Recommended Use Levels (Hypothetical)

Specific use levels for **Ethyl 4-ethylbenzoate** are not publicly documented. However, for Ethyl Benzoate, typical usage in perfume compounds can range from 0.5% to 10%. It is recommended to start with low concentrations (e.g., 0.1% to 1%) in a new formulation and adjust based on the desired olfactory effect.

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the evaluation of new fragrance ingredients like **Ethyl 4-ethylbenzoate**.

5.1. Sensory Evaluation of Fragrance Raw Materials

Objective: To determine the olfactory profile of **Ethyl 4-ethylbenzoate**.

Materials:

- **Ethyl 4-ethylbenzoate**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods

- Smelling strips (blotters)
- A panel of trained sensory analysts
- A well-ventilated, odor-free evaluation room

Protocol:

- Prepare a 10% dilution of **Ethyl 4-ethylbenzoate** in ethanol.
- Dip a smelling strip into the solution, ensuring it is saturated but not dripping.
- Allow the solvent to evaporate for a few seconds.
- Present the smelling strip to the sensory panelists.
- Panelists should evaluate the odor at three distinct time points:
 - Top note: Immediately after the solvent has evaporated.
 - Heart note: After 15-30 minutes.
 - Base note: After 2-4 hours.
- Panelists should record their impressions using a standardized fragrance vocabulary, noting facets such as fruity, sweet, floral, spicy, woody, etc., and the intensity of each note.
- A comparative evaluation with a 10% dilution of Ethyl Benzoate can be conducted to identify the specific contribution of the para-ethyl group to the overall scent profile.

5.2. Stability Testing in a Cosmetic Formulation

Objective: To assess the stability of **Ethyl 4-ethylbenzoate** in a representative cosmetic base (e.g., a simple lotion).

Materials:

- **Ethyl 4-ethylbenzoate**

- Unfragranced lotion base
- Glass jars with airtight lids
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer

Protocol:

- Prepare a batch of the lotion base and divide it into two portions.
- Incorporate **Ethyl 4-ethylbenzoate** into one portion at a typical use concentration (e.g., 0.5% w/w). The other portion will serve as the unfragranced control.
- Package both the fragranced and control lotions in glass jars.
- Store samples under the following conditions:
 - Accelerated stability: 40°C
 - Real-time stability: Room temperature (approx. 25°C)
 - Control: 4°C
- Evaluate the samples at predetermined time points (e.g., 1 week, 1 month, 3 months) for the following parameters:
 - Odor: Compare the scent of the fragranced sample to a freshly prepared sample. Note any changes in character or intensity.
 - Color: Visually assess any changes in the color of the lotion.
 - pH: Measure the pH of the lotion.

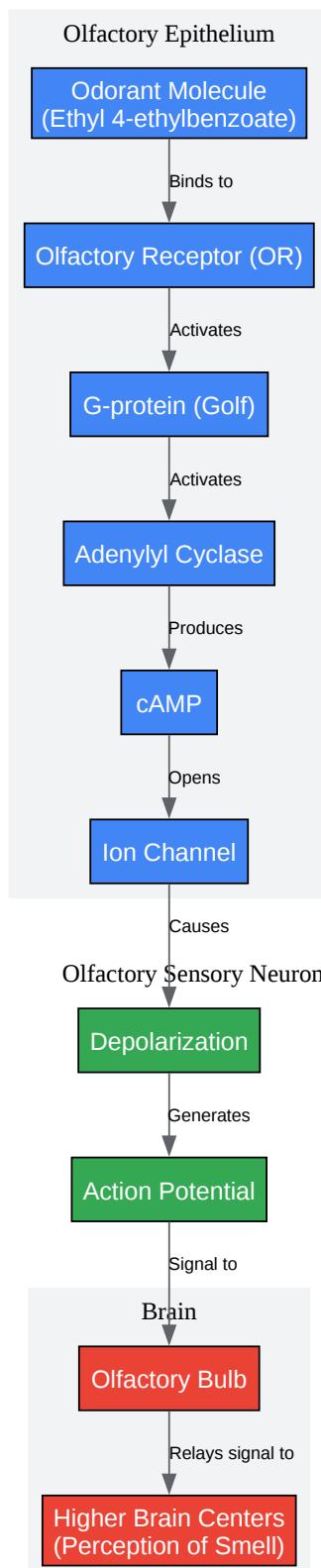
- Viscosity: Measure the viscosity of the lotion.
- Phase Separation: Visually inspect for any signs of emulsion instability.
- Record all observations and compare the stability of the fragranced lotion to the unfragranced control.

Visualizations



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Caption: Workflow for Sensory Evaluation of **Ethyl 4-ethylbenzoate**.

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